

Application Notes and Protocols for 2-Methoxy-5-methylbenzonitrile in Organic Synthesis

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Compound of Interest

Compound Name: 2-Methoxy-5-methylbenzonitrile

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This document provides detailed application notes and experimental protocols for the use of **2-Methoxy-5-methylbenzonitrile** as a versatile intermediate in organic synthesis. The protocols are based on established chemical transformations of analogous benzonitrile derivatives and are intended to serve as a guide for laboratory applications.

Introduction

2-Methoxy-5-methylbenzonitrile is an aromatic compound featuring a nitrile group, a methoxy group, and a methyl group attached to a benzene ring. This substitution pattern makes it a valuable building block for the synthesis of more complex molecules in the pharmaceutical, agrochemical, and materials science industries. The nitrile group can be readily transformed into a variety of other functional groups, including amines, carboxylic acids, and ketones, providing a key handle for molecular elaboration.

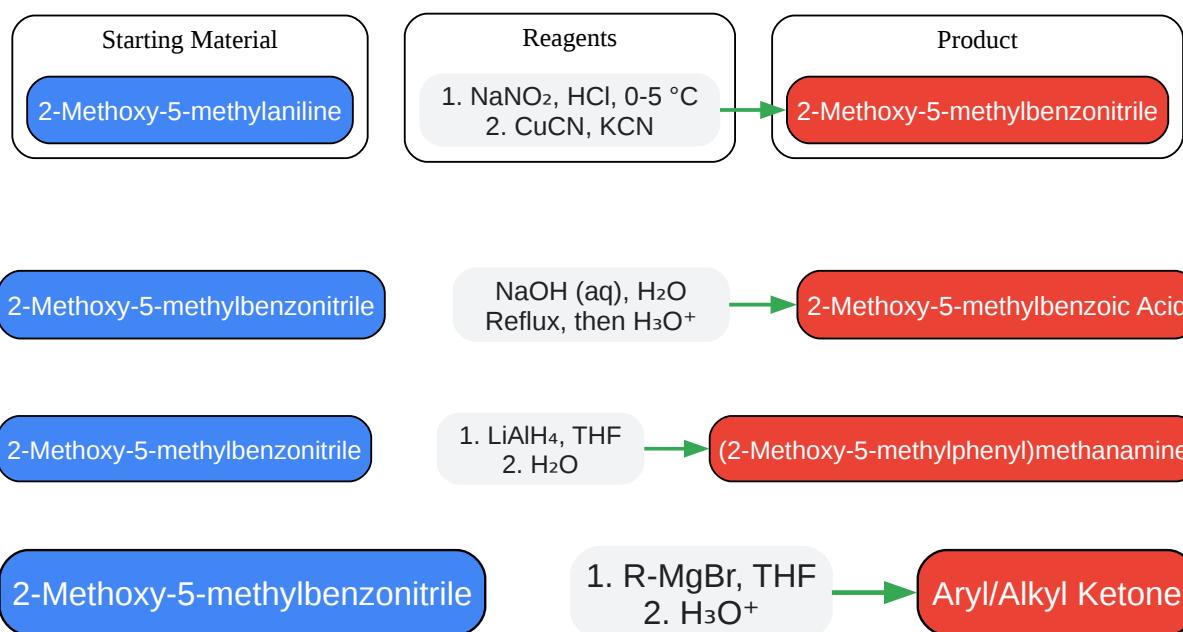
Proposed Synthesis of 2-Methoxy-5-methylbenzonitrile

A plausible and widely used method for the synthesis of aryl nitriles is the Sandmeyer reaction, which involves the diazotization of an aniline followed by treatment with a cyanide salt, typically in the presence of a copper(I) catalyst.^{[1][2]} The proposed synthesis of **2-Methoxy-5-**

methylbenzonitrile therefore commences with the commercially available 2-Methoxy-5-methylaniline.

Synthetic Pathway

The overall synthetic transformation is depicted below:



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References

- 1. Iscollege.ac.in [Iscollege.ac.in]
- 2. Recent trends in the chemistry of Sandmeyer reaction: a review - PMC [pmc.ncbi.nlm.nih.gov]

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